

physicochemical properties of 4-Ethyl-2-nitrophenol

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Compound of Interest

Compound Name: **4-Ethyl-2-nitrophenol**

Cat. No.: **B1294207**

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An In-depth Technical Guide to the Physicochemical Properties of **4-Ethyl-2-nitrophenol**

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Ethyl-2-nitrophenol**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visualizations of key processes.

Core Physicochemical Properties

4-Ethyl-2-nitrophenol is an organic compound belonging to the nitrophenol class, characterized by a phenolic structure with nitro and ethyl groups attached to the aromatic ring. [1] It typically appears as a yellow to orange crystalline solid.[1][2] The presence of the nitro group lends acidic properties to the molecule.[1]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **4-Ethyl-2-nitrophenol**.

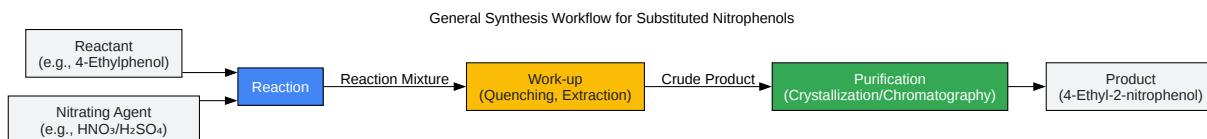
Property	Value	Reference
CAS Number	56520-98-0	[1] [2] [3]
Molecular Formula	C ₈ H ₉ NO ₃	[1] [2] [3]
Molecular Weight	167.16 g/mol	[1] [3] [4]
Melting Point	58-61 °C	[2]
Boiling Point	267 °C at 760 mmHg	[3]
Density	1.261 g/cm ³	[3]
Flash Point	116.8 °C	[3]
Vapor Pressure	0.00509 mmHg at 25°C	[3]
Refractive Index	1.582	[3]
LogP	2.59	[5]
pKa	~7.15 (estimated based on 4-nitrophenol)	[6]
Appearance	Yellow to orange solid	[1]
Solubility	Limited solubility in water; Soluble in organic solvents such as methanol, ethanol, and dichloromethane.	[1] [2]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below.

General Synthesis of Substituted Nitrophenols

Substituted nitrophenols like **4-Ethyl-2-nitrophenol** are often synthesized through the nitration of a corresponding phenol. A general workflow involves reaction, work-up, and purification steps.[\[7\]](#)



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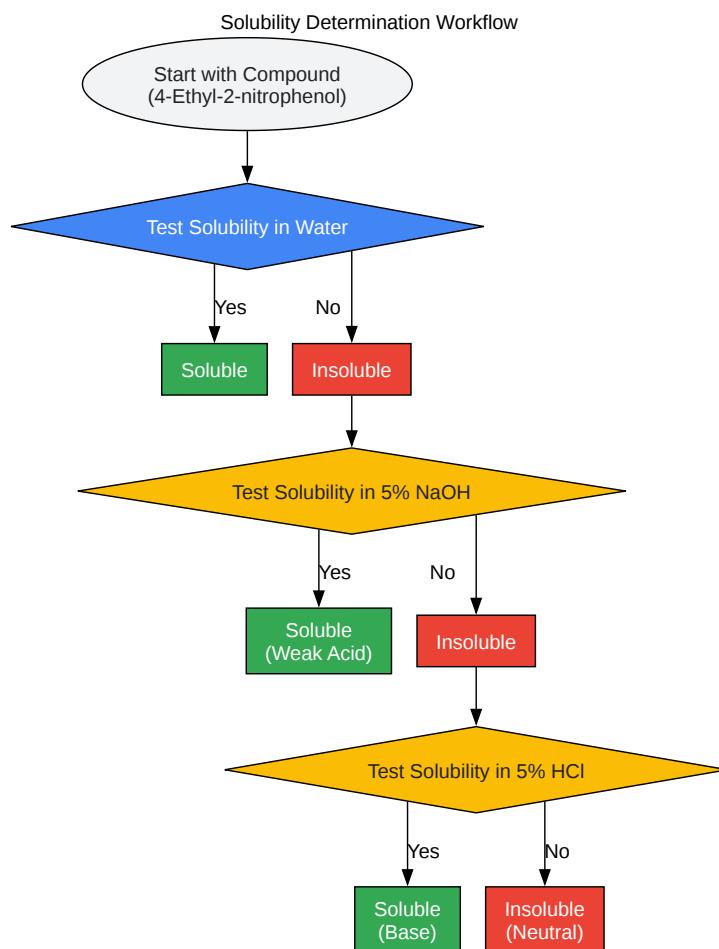
Caption: General workflow for the synthesis of substituted nitrophenols.

Methodology:

- Reaction Setup: The starting phenol derivative is dissolved in a suitable solvent (e.g., concentrated sulfuric acid).
- Nitration: The solution is cooled, and a nitrating agent (e.g., a mixture of nitric acid and sulfuric acid) is added dropwise while maintaining a low temperature to control the reaction.
- Work-up: After the reaction is complete, the mixture is poured onto ice to quench the reaction, leading to the precipitation of the crude product. The crude product is then collected by filtration.
- Extraction: The crude product may be dissolved in an organic solvent and washed with water and brine to remove impurities.
- Purification: The final product is purified by recrystallization from a suitable solvent or by column chromatography to yield the pure substituted nitrophenol.

Determination of Solubility

The solubility of an organic compound is determined by testing its ability to dissolve in various solvents.



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Caption: Workflow for determining the solubility of an organic compound.

Methodology:

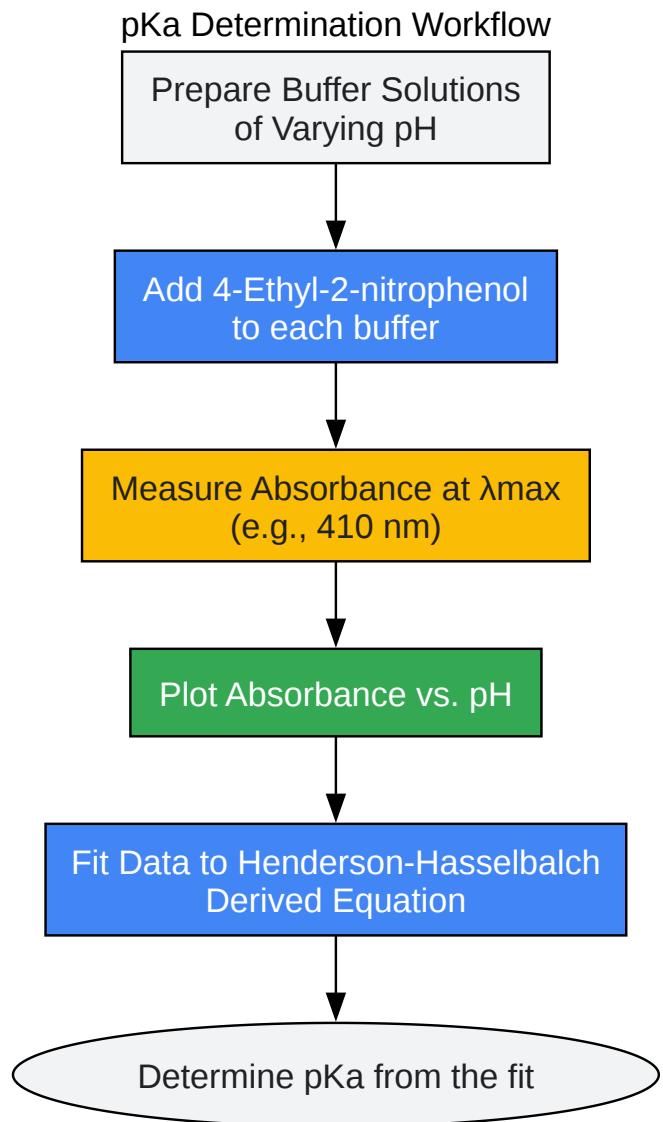
- Water Solubility: Add approximately 25 mg of the compound to 0.75 mL of water in a test tube.^[8] Shake vigorously. If the compound dissolves, it is water-soluble.
- Aqueous Base Solubility: If the compound is insoluble in water, add 25 mg of the compound to 0.75 mL of 5% NaOH solution.^[8] Shake vigorously. Solubility indicates an acidic compound, such as a phenol.
- Aqueous Acid Solubility: If the compound is insoluble in water and aqueous base, test its solubility in 5% HCl.^[8] Add 25 mg of the compound to 0.75 mL of 5% HCl solution and shake. Solubility indicates a basic compound.

- Organic Solvent Solubility: Test the solubility in various organic solvents (e.g., ethanol, dichloromethane) by adding a small amount of the compound to the solvent and observing for dissolution.

For **4-Ethyl-2-nitrophenol**, it is expected to be insoluble in water but soluble in 5% NaOH due to its acidic phenolic hydroxyl group.[1][2]

Spectrophotometric Determination of pKa

The pKa of a nitrophenol can be determined spectrophotometrically by measuring the absorbance of its solutions at different pH values. The ionized and non-ionized forms of the compound exhibit different absorption spectra.



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Caption: Workflow for the spectrophotometric determination of pKa.

Methodology:

- Preparation of Solutions: Prepare a series of buffer solutions with a range of known pH values.[9][10] Prepare a stock solution of **4-Ethyl-2-nitrophenol** in a suitable solvent (e.g., ethanol).
- Sample Preparation: For each pH value, mix a small aliquot of the **4-Ethyl-2-nitrophenol** stock solution with the buffer solution in a cuvette.[9]
- Spectrophotometric Measurement: Blank the spectrophotometer with the corresponding buffer solution. Measure the absorbance of each sample at the wavelength of maximum absorbance (λ_{max}) for the phenolate ion (typically around 410 nm for nitrophenols).[9]
- Data Analysis: Plot the measured absorbance versus the pH of the solutions.[9] The resulting data should form a sigmoidal curve.
- pKa Calculation: The pKa is the pH at which the concentrations of the acidic and basic forms of the compound are equal. This corresponds to the inflection point of the sigmoidal curve. The data can be fitted to a suitable equation derived from the Henderson-Hasselbalch equation to determine the precise pKa value.[9]

Biological and Chemical Reactivity

4-Ethyl-2-nitrophenol serves as a valuable intermediate in the synthesis of pharmaceuticals, particularly antifungal and antibacterial agents.[2] Its functional groups—hydroxyl, nitro, and ethyl—allow for diverse chemical modifications. The nitro group can be reduced to an amine, and the hydroxyl group can be converted into ethers or esters, expanding its synthetic utility.[2]

Safety and Handling

4-Ethyl-2-nitrophenol should be handled with care. It may cause skin and eye irritation.[2] Appropriate personal protective equipment, including gloves and safety glasses, should be worn.[2] The compound should be stored in a tightly sealed container in a cool, dry place.[2]

Due to the presence of the nitro group, there may be an explosion hazard under certain conditions, so appropriate precautions should be taken.[\[2\]](#)

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